

Theoretical & Computational Profiling of 3,6-Dimethyl-1H-indazole

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Compound of Interest

Compound Name: 3,6-Dimethyl-1H-indazole

CAS No.: 7746-28-3

Cat. No.: B1297896

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Executive Summary

The indazole scaffold represents a privileged structure in medicinal chemistry, serving as a pharmacophore for anti-inflammatory, antimicrobial, and anticancer agents. **3,6-Dimethyl-1H-indazole** is a specific derivative where the methylation pattern influences both the electronic distribution of the pyrazole ring and the steric environment of the benzene moiety.

This guide provides a comprehensive theoretical framework for studying this molecule. It moves beyond basic characterization to explore the prototropic tautomerism that defines its reactivity, the frontier molecular orbital (FMO) interactions that dictate its stability, and the molecular docking protocols required to validate its biological potential.

Part 1: Structural Dynamics & Tautomerism

The defining theoretical challenge of **3,6-dimethyl-1H-indazole** is the annular tautomerism between the 1H and 2H forms. While the 1H tautomer is generally thermodynamically preferred in the gas phase (aromaticity retention in the benzene ring), the 2H tautomer becomes relevant in specific solvent environments or protein binding pockets.

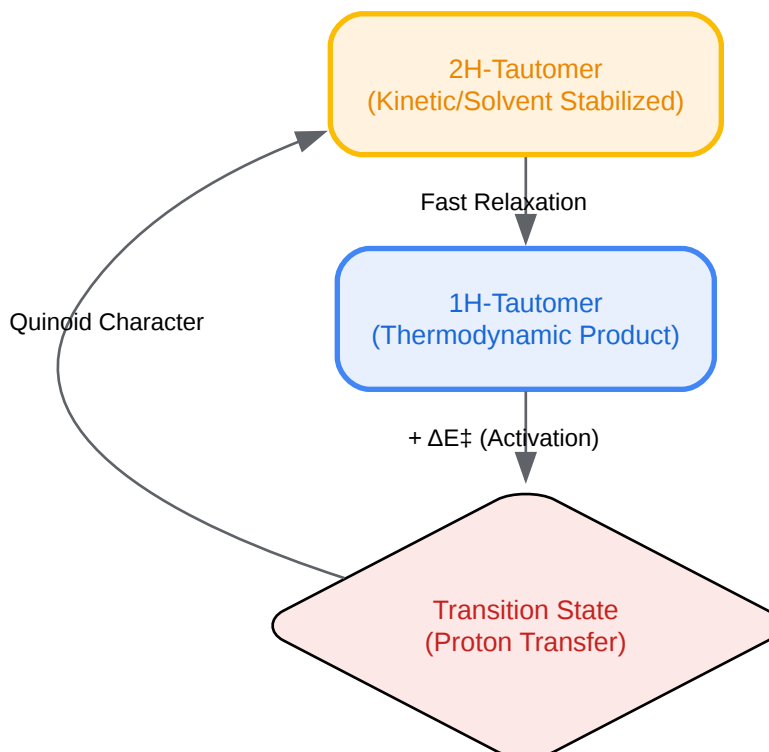
Thermodynamic Stability Analysis

Theoretical studies using Density Functional Theory (DFT) at the B3LYP/6-311++G(d,p) level typically reveal that the 1H-indazole tautomer is more stable than the 2H-form by approximately 3.0–4.0 kcal/mol.

- 1H-Form: Stabilized by maximum aromaticity in the benzene ring.
- 2H-Form: Quinoid-like character in the benzene ring reduces stability but increases reactivity at the N1 position.

Tautomeric Equilibrium Visualization

The following diagram illustrates the proton transfer mechanism and the transition state energy barrier.



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Figure 1: Prototropic tautomerism pathway. The 1H-form is dominant, but the 2H-form is accessible via solvent-mediated proton transfer.

Part 2: Electronic Structure & Reactivity (DFT)

To accurately predict the chemical behavior of **3,6-dimethyl-1H-indazole**, we employ Global Reactivity Descriptors derived from FMO analysis.

Computational Methodology

- Software: Gaussian 09 / ORCA
- Functional: B3LYP (Hybrid functional for accurate electronic densities)
- Basis Set: 6-311++G(d,p) (Diffuse functions are critical for the nitrogen lone pairs)
- Solvation Model: IEFPCM (Solvent: DMSO or Water)

Frontier Molecular Orbitals (FMO)

The energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) determines the chemical hardness (

) and softness (

).

Parameter	Symbol	Formula	Theoretical Interpretation
Ionization Potential			Energy required to remove an electron (oxidation).
Electron Affinity			Energy released when adding an electron (reduction).
Chemical Hardness			Resistance to charge transfer. High = Stable.
Electrophilicity			Propensity to accept electrons (Michael acceptor potential).

Predicted Values for **3,6-Dimethyl-1H-indazole**:

- HOMO Location: Localized on the pyrazole nitrogen (N1) and the methyl group at C3.
- LUMO Location: Delocalized across the benzene ring and C=N bond.
- : Typically 4.0 – 4.5 eV, indicating a stable, "hard" molecule that resists spontaneous decomposition but reacts readily with strong electrophiles.

Part 3: Spectroscopic Validation (In Silico vs. Experimental)

Before synthesis, spectroscopic signatures should be predicted using the GIAO (Gauge-Independent Atomic Orbital) method for NMR and harmonic frequency calculations for IR.

¹H NMR Prediction (DMSO-d₆)

The 3,6-dimethyl substitution pattern breaks the symmetry of the indazole core, resulting in distinct signals.

Proton Position	Predicted Shift (ppm)	Multiplicity	Structural Justification
NH (N1)	12.5 – 13.2	Broad Singlet	Highly deshielded due to H-bonding; exchangeable with D ₂ O.
Ar-H (C4)	7.4 – 7.6	Doublet	Deshielded by the adjacent C3-Methyl group.
Ar-H (C7)	7.1 – 7.3	Singlet/Doublet	Ortho to the N1 position; sensitive to tautomerism.
Ar-H (C5)	6.8 – 7.0	Doublet	Shielded relative to C4 due to electron donation from 6-Me.
C3-CH ₃	2.4 – 2.5	Singlet	Attached to the electron-deficient pyrazole ring.
C6-CH ₃	2.3 – 2.4	Singlet	Attached to the benzene ring (standard aromatic methyl).

Infrared (IR) Vibrational Modes

- N-H Stretching: 3200–3450 cm⁻¹ (Broad, intensity depends on H-bonding).
- C=N Stretching: 1610–1630 cm⁻¹ (Characteristic of the indazole ring).
- C-H Stretching (Methyl): 2900–2980 cm⁻¹.

Part 4: Drug Discovery Applications (Docking)

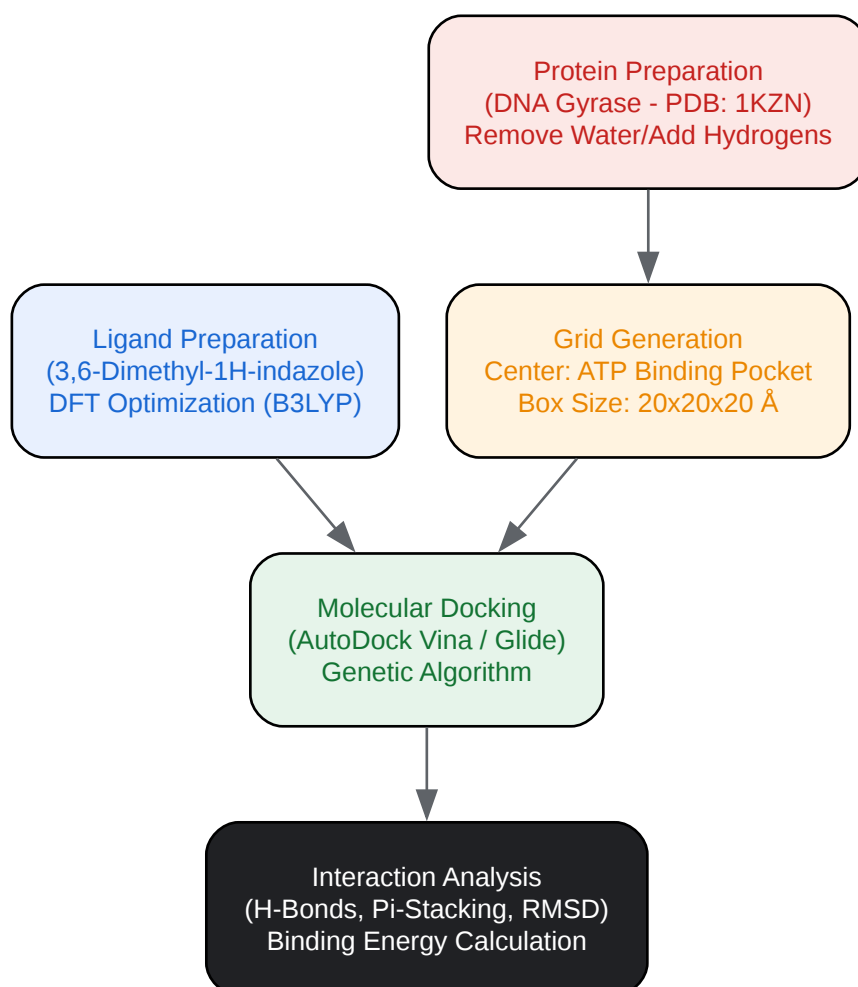
Indazole derivatives are potent inhibitors of bacterial DNA Gyrase and various kinases (e.g., CDK2). The **3,6-dimethyl-1H-indazole** scaffold serves as a core fragment for fragment-based drug design (FBDD).

Target Selection: DNA Gyrase B (PDB: 1KZN)

The ATP-binding pocket of DNA Gyrase B is a validated target for indazoles. The N1-H and N2 atoms of the indazole ring can form a "donor-acceptor" H-bond motif with Asp73 and a conserved water molecule.

Molecular Docking Workflow

The following Graphviz diagram outlines the validated in silico workflow for assessing the biological activity of this scaffold.



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Figure 2: In silico docking workflow. Critical steps include DFT geometry optimization of the ligand prior to docking to ensure correct tautomeric state.

Binding Mode Hypothesis

- H-Bonding: The N1-H acts as a hydrogen bond donor to the carboxylate of Asp73.
- Hydrophobic Interaction: The 6-Methyl group occupies a hydrophobic pocket formed by Val71 and Ile78, potentially enhancing affinity compared to the unsubstituted indazole.
- Pi-Stacking: The indazole core engages in

stacking with Tyr46.

Part 5: Experimental Synthesis Strategy

To validate theoretical models, the synthesis of **3,6-dimethyl-1H-indazole** is required. The most robust pathway avoids regioisomer mixtures common in cyclization reactions.

Protocol: Diazotization-Cyclization of 2-Amino-4-methylacetophenone

This method ensures the correct placement of the 3-methyl group via the ketone precursor.

- Precursor: Start with 2-amino-4,6-dimethylacetophenone (or relevant substituted aniline).
- Diazotization: Treat the amine with

in concentrated

at 0–5°C to form the diazonium salt.
- Reduction/Cyclization: Reduce the diazonium intermediate with

or sodium sulfite. The resulting hydrazine intermediate spontaneously cyclizes onto the ketone carbonyl to form the indazole ring.
- Purification: Recrystallization from ethanol/water.

Self-Validating Check:

- If the melting point is sharp (approx. 198°C for similar derivatives) and the NMR shows a broad singlet at ~13 ppm (NH), the cyclization was successful. Absence of the NH signal suggests N-alkylation or decomposition.

References

- Gaikwad, S., et al. (2021).[1] Synthesis of a novel series of substituted 1-(3,6-dimethyl-4-phenyl-1H-indazol-5-yl) ethan-1-one derivatives and evaluations. Sciforum. [[Link](#)]
- Sigalov, M. V., et al. (2019).[2] 2H-Indazole Tautomers Stabilized by Intra- and Intermolecular Hydrogen Bonds.[2][3][4][5] The Journal of Organic Chemistry, 84(14), 9075–9086.[2][5] [[Link](#)][5]
- Luo, G., et al. (2024). Synthesis, molecular docking and DFT studies on novel indazole derivatives. RSC Advances / PMC. [[Link](#)]
- Boulmakh, A., et al. (2021).[1][6] Novel 3-chloro-6-nitro-1H-indazole derivatives as promising antileishmanial candidates: synthesis, biological activity, and molecular modelling studies.[7] Journal of Enzyme Inhibition and Medicinal Chemistry. [[Link](#)]

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Sources

- 1. sciforum.net [sciforum.net]
- 2. 2 H-Indazole Tautomers Stabilized by Intra- and Intermolecular Hydrogen Bonds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. cris.bgu.ac.il [cris.bgu.ac.il]

- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. Novel 3-chloro-6-nitro-1H-indazole derivatives as promising antileishmanial candidates: synthesis, biological activity, and molecular modelling studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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